Application Notes: Utilizing UV-350 as a Light Stabilizer in Polycarbonate

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Compound of Interest

Compound Name:	*2-(2H-Benzotriazol-2-yl)-4-(tert-butyl)-6-(sec-butyl)phenol*
CAS No.:	*36437-37-3*
Cat. No.:	*B008380*

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Abstract and Scope

This document provides a comprehensive technical guide for researchers, scientists, and formulation engineers on the effective use of UV-350, a benzotriazole-type ultraviolet (UV) light absorber, for the stabilization of polycarbonate (PC). Polycarbonate is a high-performance engineering thermoplastic prized for its transparency, toughness, and thermal stability. However, it is inherently susceptible to degradation from UV radiation, leading to yellowing, embrittlement, and a reduction in mechanical properties.[1][2][3] UV-350 serves as a potent light stabilizer, mitigating these degradative effects and significantly extending the service life of polycarbonate components. These application notes detail the underlying mechanisms of PC photodegradation and UV-350 stabilization, present its key physicochemical properties, and provide validated, step-by-step protocols for its incorporation and performance evaluation.

The Challenge: UV-Induced Degradation of Polycarbonate

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Exposure to ultraviolet radiation, particularly in the 290-340 nm range present in sunlight, initiates photochemical reactions within the polycarbonate matrix.[1] This energy absorption leads to two primary degradation pathways:

- Photo-Fries Rearrangement: This process involves the cleavage and reorganization of the carbonate linkages in the polymer backbone, forming phenyl salicylate and dihydroxybenzophenone-type structures. These rearranged products are chromophores that absorb visible light, causing the characteristic yellowing of the material.[1][3]

- Photo-oxidation: The UV energy can also generate free radicals within the polymer. In the presence of oxygen, these radicals initiate a chain reaction of oxidative degradation, leading to chain scission.[1][4] This breakdown of the polymer chains reduces molecular weight, causing a loss of ductility, impact strength, and the formation of surface micro-cracks.[1][3]

The consequences of this degradation are severe, limiting the use of unstabilized polycarbonate in outdoor applications or environments with high UV exposure.[5]

The Solution: Mechanism of UV-350 Stabilization

UV-350, chemically identified as 2-(2'-Hydroxy-3'-sec-butyl-5'-tert-butylphenyl)-benzotriazole, is a member of the benzotriazole class of UV absorbers.[6][7][8] Its efficacy lies in its ability to preferentially absorb incident UV radiation and dissipate the energy through a harmless intramolecular mechanism before it can damage the polycarbonate polymer.

The stabilization mechanism is an efficient, cyclic process:

- UV Absorption: The benzotriazole molecule, in its stable "enol" form, strongly absorbs damaging UV photons.

- Excited State Intramolecular Proton Transfer (ESIPT): Upon absorption, the molecule undergoes an ultrafast tautomerization to an excited "keto" state. This process involves the transfer of a proton from the hydroxyl group to a nitrogen atom on the triazole ring.

- Energy Dissipation: The excited keto-tautomer rapidly returns to its ground state by dissipating the absorbed energy as heat (vibrational energy).

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- Reversion to Ground State: A reverse proton transfer immediately occurs, regenerating the original enol form, ready to absorb another UV photon.

This rapid and highly efficient cycle allows a single UV-350 molecule to dissipate the energy of thousands of UV photons without being consumed, providing long-term protection to the polymer matrix.[9][10][11][12]

Caption: Mechanism of UV energy dissipation by UV-350.

Properties and Specifications of UV-350

Successful incorporation requires an understanding of the stabilizer's physical and chemical properties.

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Property	Typical Value	Significance in Polycarbonate Applications
Chemical Name	2-(2'-hydroxy-3'-s-butyl-5'-t-butyl-phenyl)benzotriazole	Defines the core structure responsible for UV absorption.[6][7]
CAS Number	36437-37-3	Unique identifier for regulatory and sourcing purposes.[6]
Molecular Weight	323.43 g/mol	Influences volatility and migration characteristics.
Appearance	Slightly yellowish powder or granule	Low intrinsic color is critical for maintaining the high transparency of PC.[6]
Melting Point	82 - 87 °C	Must be thermally stable at polycarbonate processing temperatures (>280°C).[6][13]
Solubility	Excellent in PC	High solubility and compatibility prevent blooming, exudation, and loss of optical clarity.[6][8]
Volatility	Low	Ensures the stabilizer remains within the polymer matrix during high-temperature processing (e.g., extrusion) and over the product's lifetime.[6][8]

Protocol for Incorporation via Twin-Screw Extrusion

Twin-screw compounding is the industry-standard method for homogenously dispersing additives like UV-350 into a polymer matrix.[14][15][16] This protocol ensures optimal distribution without thermal degradation of the polymer or stabilizer.

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5.1 Materials and Equipment

- Polycarbonate: Injection or extrusion grade pellets (e.g., Makrolon®, Lexan™).
- UV-350: Powder or granular form.
- Drying Oven/Dehumidifying Dryer: Capable of maintaining ≤ 0.02% moisture content.
- Gravimetric Feeders: For accurate dosing of PC and UV-350.
- Co-rotating Twin-Screw Extruder: With appropriate screw design for PC compounding.[14] [15]
- Water Bath/Air Knife: For cooling the extruded strands.
- Strand Pelletizer: To produce compounded pellets.

5.2 Step-by-Step Protocol

- Pre-Drying (Critical Step):
  - Rationale: Polycarbonate is highly hygroscopic and susceptible to hydrolytic degradation at processing temperatures, leading to a severe loss of mechanical properties.
  - Action: Dry the polycarbonate pellets at 120°C for a minimum of 4 hours in a dehumidifying dryer to achieve a moisture content below 0.02%.
- Formulation and Dosing:
  - Rationale: The concentration of UV-350 must be sufficient for protection but not so high as to cause negative effects. A typical loading level provides a balance of performance and cost-effectiveness.
  - Action: Based on the desired level of protection, calculate the weight percentage of UV-350. Typical loading levels range from 0.20% to 0.50% by weight.
  - Action: Calibrate and set the gravimetric feeders to accurately dose the dried PC pellets (main feeder) and UV-350 powder (side-stuffer or separate feeder).

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- Extruder Setup and Compounding:
  - Rationale: The temperature profile is designed to melt the PC, ensure complete mixing with the stabilizer, and remove any residual volatiles without causing degradation.
  - Action: Set the extruder barrel temperature profile. A typical profile for polycarbonate is:
    - Feed Zone: 40-60°C
    - Zones 2-4 (Conveying/Melting): 240-270°C
    - Zones 5-8 (Mixing/Homogenizing): 280-290°C
    - Die Zone: 280°C
  - Action: Use a moderate screw speed (e.g., 200-400 RPM) to ensure good dispersive and distributive mixing.[15]
  - Action: Feed the pre-dried PC into the main throat of the extruder. Introduce the UV-350 downstream into the melt via a side-stuffer to avoid thermal stress in the melting zone.
- Strand Cooling and Pelletizing:
  - Rationale: Rapid and consistent cooling sets the polymer strands for uniform pelletizing.
  - Action: Extrude the molten polymer blend through the strand die into a water bath for cooling.
  - Action: Use an air knife to dewater the strands before they enter the pelletizer.
  - Action: Pelletize the strands into uniform pellets for subsequent processing (e.g., injection molding).
- Post-Drying:
  - Rationale: The compounded pellets will have absorbed some moisture from the water bath.

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- Action: Dry the compounded pellets again (120°C for 4 hours) before molding test specimens.

Caption: Workflow for incorporating UV-350 into polycarbonate.

Protocol for Performance and Quality Validation

To validate the efficacy of the UV-350 stabilization, a controlled experiment comparing the stabilized PC against an unstabilized control is essential.

6.1 Specimen Preparation

- Action: Using the compounded pellets (both stabilized and control), injection mold standard test plaques (e.g., 75mm x 50mm x 3mm) for color and gloss analysis, and tensile bars (e.g., ASTM D638 Type I) for mechanical testing.
- Causality: Ensure identical molding parameters for both batches to eliminate process-induced variations.

6.2 Accelerated Weathering

- Rationale: Accelerated weathering chambers simulate the damaging effects of sunlight and moisture under intensified and controlled conditions, allowing for rapid evaluation of material durability.[17][18][19]
- Standard:ASTM G154, "Standard Practice for Operating Fluorescent Ultraviolet (UV) Lamp Apparatus for Exposure of Nonmetallic Materials".[17][20]
- Equipment: QUV-type accelerated weathering tester.
- Protocol:
  - Select UVA-340 lamps, as their spectral output provides an excellent simulation of sunlight in the critical short-wavelength UV region.[1]
  - Set up a weathering cycle. A common cycle for polycarbonate is:
    - UV Exposure: 8 hours at a black panel temperature of 60°C.

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    - Condensation: 4 hours in the dark with 100% humidity at a black panel temperature of 50°C.
  - Place both stabilized and unstabilized (control) specimens in the chamber.
  - Remove specimens for analysis at regular intervals (e.g., 0, 250, 500, 750, 1000 hours).

6.3 Performance Analysis

- Colorimetry (Yellowness Index):
  - Rationale: The Yellowness Index (YI) is the primary metric for quantifying the discoloration of plastics.[21][22]
  - Standard:ASTM D1925, "Standard Test Method for Yellowness Index of Plastics" (Note: While officially withdrawn, it is still widely used and referenced in the industry).[21][23][24][25]
  - Action: Measure the YI of each specimen at each time interval using a spectrophotometer.
  - Validation: A successful stabilization is indicated by a significantly lower change in Yellowness Index (ΔYI) for the UV-350 stabilized samples compared to the control.
- Mechanical Properties (Tensile Strength & Elongation):
  - Rationale: UV degradation causes chain scission, leading to embrittlement, which is best measured by a loss of ductility (elongation at break) and tensile strength.
  - Standard:ASTM D638, "Standard Test Method for Tensile Properties of Plastics".
  - Action: Test the tensile properties of the exposed and unexposed (0 hour) tensile bars.
  - Validation: Stabilized samples should retain a much higher percentage of their initial tensile strength and elongation compared to the rapidly degrading control samples.

6.4 Expected Results

The following table illustrates typical performance data.

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Exposure Time (Hours)	Control Sample (ΔYI)	UV-350 Stabilized PC (ΔYI)	Control Sample (% Elongation Retained)	UV-350 Stabilized PC (% Elongation Retained)
0	0.0	0.0	100%	100%
250	+8.5	+1.2	85%	98%
500	+15.2	+2.5	60%	95%
750	+24.0	+4.1	35%	92%
1000	+35.5	+6.0	<10% (brittle)	88%

Conclusion

UV-350 is a highly effective UV absorber for polycarbonate, providing robust protection against photodegradation when properly incorporated. By following the detailed protocols for compounding and validation outlined in these notes, researchers and engineers can reliably formulate durable, long-lasting polycarbonate materials for demanding applications. The key to success lies in meticulous material preparation (drying), controlled compounding to ensure homogenous dispersion, and systematic performance evaluation against an unstabilized control using standardized testing methods.

References

- ASTM G154 - Accelerated Weathering. ICC Evaluation Service, LLC (ICC-ES). [Link]
- Understanding ASTM G154: The Industry Standard for UV Weathering Tests. Infinity TBC. [Link]
- ASTM D 1925 Yellowness Index for Plastics. R Documentation. [Link]
- Effects of UV on Polycarbonate Glazing. National Research Council Canada. [Link]
- Omnistab Benzotriazole UV absorbers. Partners in Chemicals. [Link]

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- ASTM G154 Testing - Material Exposure to Fluorescent UV Lamp. Micom Laboratories. [Link]
- ASTM G154. Q-Lab. [Link]
- Yellowness Index. labCognition. [Link]
- Yellowness index measurement method. 3NH. [Link]
- ASTM G154: What is it, and when should you use it? Forgeway Ltd. [Link]
- Yellowing of Polycarbonate. The Madison Group. [Link]
- What is Yellowness Index?YI D1925,YI E313? CHNSpec. [Link]
- GoyenchemUV-350 UV Absorber. GO YEN CHEMICAL INDUSTRIAL CO LTD. [Link]
- Plastics with UV absorbers, a “Protective umbrella”. Partners in Chemicals. [Link]
- How do UV absorbers work? Raytop Chemical. [Link]
- Evaluation of long-term stability and degradation on polycarbonate based plastic glass. ScienceDirect. [Link]
- UV stabilizer additives. Elixance. [Link]
- Photodegradation behavior of the polycarbonate/TiO2 composite films under the UV irradiation in ambient air condition. ResearchGate. [Link]
- Absorption mechanism of different types of UV absorbers. ResearchGate. [Link]
- Polycarbonate and Protection from UV Radiation. Palram Industries. [Link]
- "UV Degradation of Polycarbonate" by Katie Gamaunt. DigitalCommons@USU. [Link]
- Synthesis and Application of Benzotriazole UV Absorbers to Improve the UV Resistance of Polyester Fabrics. ResearchGate. [Link]
- How Durable is Polycarbonate. Stabilit America. [Link]

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- UV-Stabilized PC Sheets for Outdoor Signs. Patsnap Eureka. [Link]
- UV Degradation of Polycarbonate. DigitalCommons@USU. [Link]
- Compounding of Polycarbonate: Advantages of the Co-Rotating Fully Intermeshing Twin-Screw Compounding Extruders Technology. Coperion. [Link]
- Polymer Composites Based on Polycarbonate (PC) Applied to Additive Manufacturing Using Melted and Extruded Manufacturing (MEM) Technology. MDPI. [Link]
- UV ABSORBERS / STABILIZERS. AFIRM Group. [Link]
- Benzotriazole UV Absorber. Everlight Chemical. [Link]
- Polycarbonate Extrusion: A Complete Guide. Wee Tect. [Link]
- The Role of The Twin Screw Compounder in Plastic Compounding and Pelletizing. Benk Machine. [Link]
- Overview – Twin Screw Compounding. Ecomass. [Link]
- UV-350 Safety Data Sheet. HPC Standards. [Link]
- Polycarbonate Chemical Compatibility Chart. CP Lab Safety. [Link]
- Polycarbonate Chemical Compatibility Chart. GMP Plastics. [Link]
- SPECIFICATIONS ULTRAAQUA 350 PP. Fresh by Design. [Link]
- A Guide to Chemical Resistance of Polycarbonate Sheet. The Plastic Shop. [Link]
- UV Light Stabilizer Masterbatch. AMPACET CORPORATION. [Link]
- Horner APG Polycarbonate Chemical Compatibility Overview. Horner APG. [Link]
- Chemical Compatibility Chart for Multiwall Polycarbonate. Growing Spaces. [Link]

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Sources

- 1. irbnet.de [irbnet.de]
- 2. madisongroup.com [madisongroup.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. UV-Stabilized PC Sheets for Outdoor Signs [eureka.patsnap.com]
- 6. GoyenchemUV-350 UV Absorber CAS No.36437-37-3 - GO YEN CHEMICAL INDUSTRIAL CO LTD [goyenchemical.com]
- 7. specialchem.com [specialchem.com]
- 8. specialchem.com [specialchem.com]
- 9. partinchem.com [partinchem.com]
- 10. partinchem.com [partinchem.com]
- 11. How do UV absorbers work ? - Raytop Chemical [raytopoba.com]
- 12. researchgate.net [researchgate.net]
- 13. hpc-standards.com [hpc-standards.com]
- 14. coperion.com [coperion.com]
- 15. Polymer Composites Based on Polycarbonate (PC) Applied to Additive Manufacturing Using Melted and Extruded Manufacturing (MEM) Technology [mdpi.com]
- 16. ecomass.com [ecomass.com]
- 17. ASTM G154 - Accelerated Weathering - ICC Evaluation Service, LLC (ICC-ES) [icc-es.org]
- 18. Understanding ASTM G154: The Industry Standard for UV Weathering Tests - LIB industry [lib-chamber.com]
- 19. micomlab.com [micomlab.com]

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- 20. ASTM G154 | Q-Lab [q-lab.com]
- 21. Yellowness Index | labCognition Online Help [docs.labcognition.com]
- 22. What is Yellowness Index? - chnspec.net [chnspec.net]
- 23. plastics.ulprospector.com [plastics.ulprospector.com]
- 24. R: ASTM D 1925 Yellowness Index for Plastics [search.r-project.org]
- 25. Yellowness index measurement method - 3nh [3nh.com]

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